

Alternative names and synonyms for Solvent Black 34

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Solvent black 34

Cat. No.: B599347

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An In-depth Technical Guide to Solvent Black 34

This technical guide provides a comprehensive overview of **Solvent Black 34**, a significant metal-complex solvent dye. Designed for researchers, scientists, and professionals in drug development, this document details its alternative names, chemical identifiers, physical and chemical properties, and common applications.

Nomenclature and Identification

Solvent Black 34 is known by a variety of synonyms and trade names across different suppliers and regions. Accurate identification is crucial for scientific research and industrial applications. The primary identifiers for this compound are its CAS Registry Number, Colour Index number, and EINECS number.

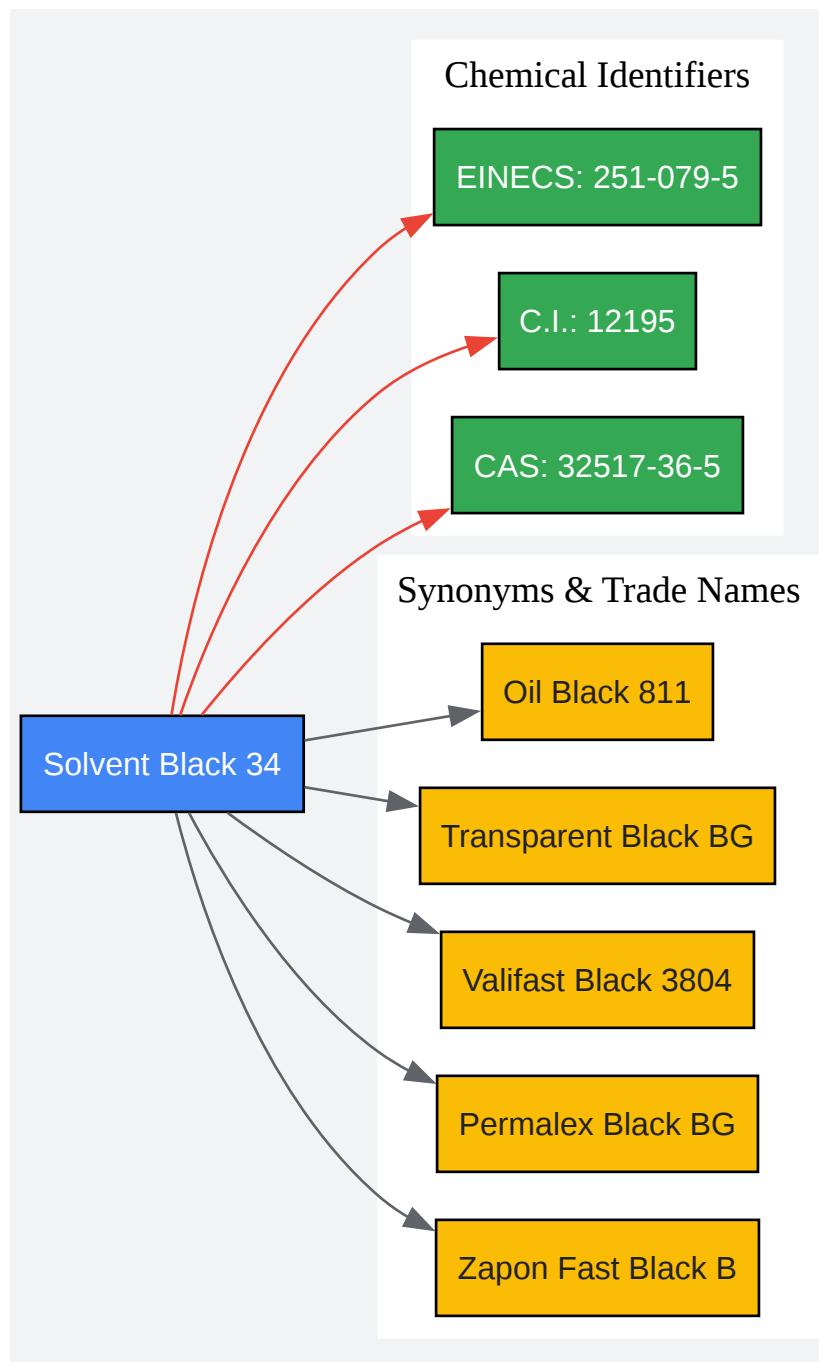
A number of trade names are used for **Solvent Black 34**, including Zapon Fast Black B, Permalex Black BG, and Valifast Black 3804.^{[1][2][3]} Additional synonyms include Transparent Black BG, Oil Black 811, and Black 3804.^{[4][5][6]}

Below is a summary of the key identifiers for **Solvent Black 34**:

Identifier Type	Identifier
CAS Number	32517-36-5
Colour Index (C.I.)	12195[2][4][7]
EINECS Number	251-079-5[2]

The systematic chemical name for **Solvent Black 34** is Chromate(1-), bis[1-[[2-(hydroxy- κ O)-4-nitrophenyl]azo- κ N1]-2-naphthalenolato(2-)- κ O]-, hydrogen. This name reflects its structure as a chromium complex of a monoazo dye.

The relationship between these identifiers and names is illustrated in the diagram below.



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Nomenclature and Identifiers for **Solvent Black 34**

Chemical and Physical Properties

Solvent Black 34 is a monoazo metal-complex dye, which accounts for its excellent solubility in a wide range of organic solvents and its good compatibility with various resins.[1][8] Its chemical structure, a chromium complex, imparts high light and heat fastness. There are some

discrepancies in the reported molecular formula and weight, which is common for complex dyes and may depend on the specific complex structure. The most frequently cited molecular formula is $C_{32}H_{18}CrN_6O_8\cdot H$ with a molecular weight of 667.53 g/mol .^{[6][9]} However, a simpler formula of $C_{16}H_{11}N_3O_4$ with a molecular weight of 309.28 g/mol is also reported, likely representing the ligand of the metal complex.^[4]

The following table summarizes key quantitative properties of **Solvent Black 34**.

Property	Value
Chemical Family	Monoazo Series, Metal Complex ^[8]
Appearance	Bluish Black Powder ^{[5][8]}
Molecular Formula	$C_{32}H_{18}CrN_6O_8\cdot H$ (for the complex) ^{[6][9]}
Molecular Weight	667.53 g/mol (for the complex) ^{[6][9]}
Solubility in MEK (20°C)	≥ 300 g/L
Moisture Content	≤ 2.0%
pH Value	6.0 - 8.0

Experimental Protocols

While specific, detailed analytical protocols for **Solvent Black 34** are not extensively published in peer-reviewed literature, a general methodology for its synthesis can be inferred from its chemical class. Additionally, a standard procedure for its application in ink formulations is provided below.

General Synthesis of Solvent Black 34

The manufacturing process for **Solvent Black 34** involves a multi-step chemical synthesis typical for azo dyes, followed by complexation with a metal salt.^[4]

Step 1: Diazotization of 2-Amino-5-nitrophenol

- Prepare a solution of 2-Amino-5-nitrophenol in an acidic medium (e.g., hydrochloric acid and water).

- Cool the solution to 0-5 °C in an ice bath.
- Slowly add a solution of sodium nitrite (NaNO₂) while maintaining the low temperature to form the diazonium salt.
- Confirm the completion of the reaction using starch-iodide paper.

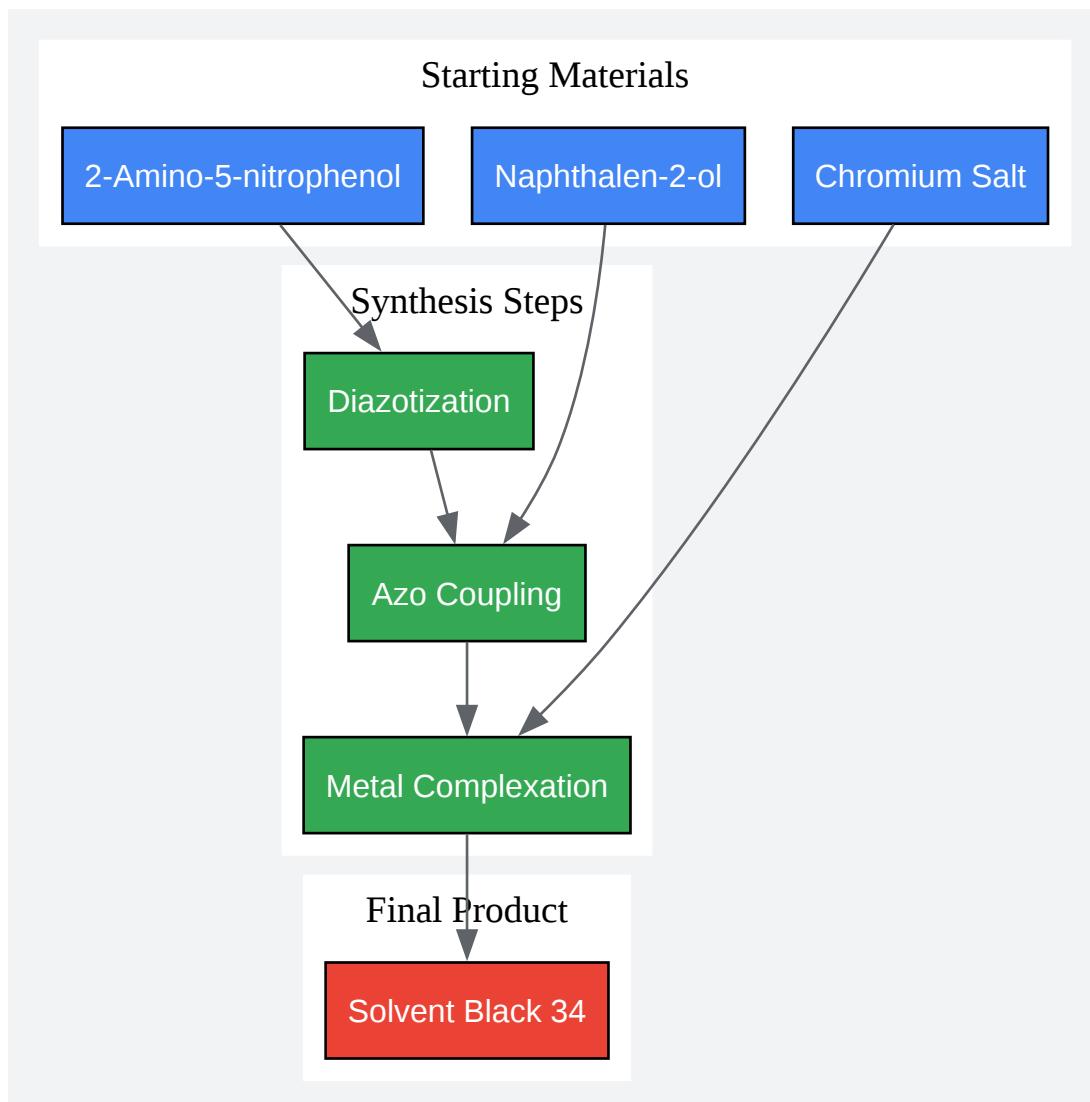
Step 2: Azo Coupling with Naphthalen-2-ol

- Prepare a solution of Naphthalen-2-ol (beta-naphthol) in an alkaline medium (e.g., sodium hydroxide solution).
- Slowly add the previously prepared diazonium salt solution to the Naphthalen-2-ol solution, maintaining a controlled pH and low temperature.
- The azo coupling reaction will proceed, resulting in the formation of the dye molecule.

Step 3: Metal Complexation

- Introduce a chromium salt (e.g., chromium acetate or chromium chloride) to the azo dye solution.
- Heat the mixture to facilitate the formation of the chromium complex, where one chromium atom complexes with two molecules of the monoazo dye.^[4]
- The final product, **Solvent Black 34**, is then isolated by filtration, washed, and dried.

The following diagram illustrates the general workflow for the synthesis of **Solvent Black 34**.



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General Synthesis Workflow for **Solvent Black 34**

Formulation of a Solvent-Based Ink

Solvent Black 34 is widely used in the formulation of printing inks. A general protocol for preparing a solvent-based ink is as follows:

Components:

- Colorant: **Solvent Black 34** (1-10% by weight)
- Solvent System: A blend of organic solvents such as ethanol, glycol ethers, or ketones.

- Resin/Binder: A polymer like polyurethane or acrylic (5-25% by weight).
- Additives: Surfactants, plasticizers, etc. (<5% by weight).

Procedure:

- Dissolve the resin in the chosen solvent system with constant stirring until a homogenous solution is formed.
- Gradually add **Solvent Black 34** to the resin solution and continue mixing until the dye is completely dissolved.
- Incorporate any additives into the mixture.
- Filter the final ink formulation to eliminate any undissolved particles.

Applications

Due to its excellent solubility and stability, **Solvent Black 34** finds application in a variety of industries. Its primary uses include:

- Wood stains and coatings[2]
- Printing inks[2]
- Coloring of aluminum foil and hot stamping foils[2]
- Leather and plastic finishing[1][2]
- Baking finishes and stationery inks[2]
- Plastic coatings[2]

Safety and Handling

Solvent Black 34 is a chemical substance and should be handled with appropriate safety precautions. It is advisable to consult the Safety Data Sheet (SDS) provided by the supplier for detailed information on handling, storage, and disposal. In general, it is recommended to use

personal protective equipment such as gloves and safety glasses, and to work in a well-ventilated area.

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- To cite this document: BenchChem. [Alternative names and synonyms for Solvent Black 34]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b599347#alternative-names-and-synonyms-for-solvent-black-34>

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